

# What are the physicochemical properties of 6-Hydroxytropinone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **6-Hydroxytropinone**

Cat. No.: **B1255331**

[Get Quote](#)

## An In-depth Technical Guide to the Physicochemical Properties of **6-Hydroxytropinone**

This guide provides a comprehensive overview of the physicochemical properties of **6-Hydroxytropinone**, tailored for researchers, scientists, and professionals in drug development.

## Core Physicochemical Properties

**6-Hydroxytropinone**, a derivative of tropinone, is a key intermediate in the synthesis of various pharmaceuticals. Its physicochemical properties are crucial for understanding its behavior in biological systems and for the development of analytical methods and synthetic routes.

## Table 1: Chemical Identifiers of 6-Hydroxytropinone

Identifier	Value
IUPAC Name	(1R,5R)-6-hydroxy-8-methyl-8-azabicyclo[3.2.1]octan-3-one
CAS Number	5932-53-6
Molecular Formula	C <sub>8</sub> H <sub>13</sub> NO <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Canonical SMILES	CN1C2CC(C1CC(=O)C2)O <a href="#">[2]</a>
InChI Key	UOHSTKWPZWFTF-LSBSRIOGSA-N

**Table 2: Quantitative Physicochemical Data of 6-Hydroxytropinone**

Property	Value	Unit	Source
Molecular Weight	155.19	g/mol	
Melting Point	120-121	°C	
Boiling Point (Predicted)	291.6 ± 35.0	°C	
LogP (Octanol-Water Partition Coefficient)	-1.00		
log10WS (Water Solubility, Calculated)	-0.41		
pKa	Not available in cited literature		
Density (Predicted)	1.2 ± 0.1	g/cm <sup>3</sup>	
Flash Point (Predicted)	130.1 ± 25.9	°C	

**Table 3: Qualitative Solubility Profile of 6-Hydroxytropinone**

Solvent	Solubility
Water	Soluble (based on calculated log10WS)
Organic Solvents	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.

## Experimental Protocols

Detailed methodologies for determining key physicochemical properties are outlined below.

### Determination of Melting Point

The melting point of **6-Hydroxytropinone** can be determined using a standard capillary melting point apparatus.

Materials:

- **6-Hydroxytropinone** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus
- Spatula
- Mortar and pestle (optional)

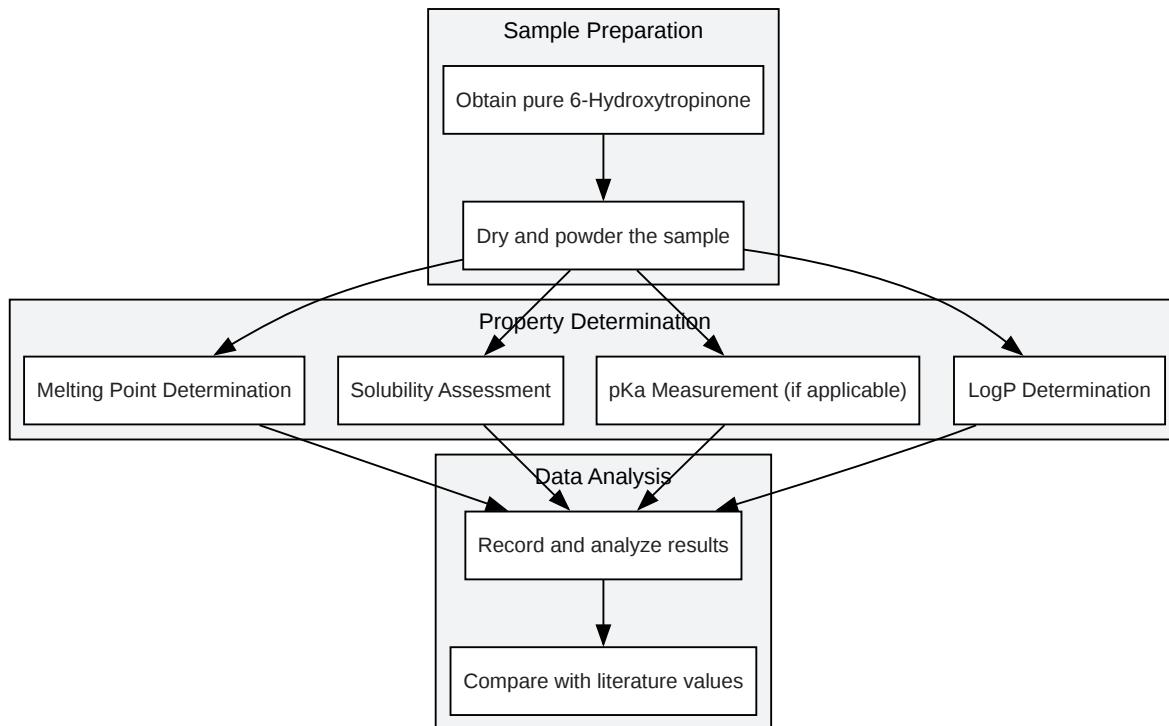
Procedure:

- Ensure the **6-Hydroxytropinone** sample is dry and finely powdered. If necessary, gently grind the sample using a mortar and pestle.
- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
- Place the packed capillary tube into the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature approximately 15-20 °C below the expected melting point of 120 °C.
- Decrease the heating rate to 1-2 °C per minute to allow for accurate observation.
- Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). This range is the melting point of the sample.

## Visualizations

## Logical Workflow for Physicochemical Property Determination

The following diagram illustrates a general workflow for characterizing the physicochemical properties of a compound like **6-Hydroxytropinone**.

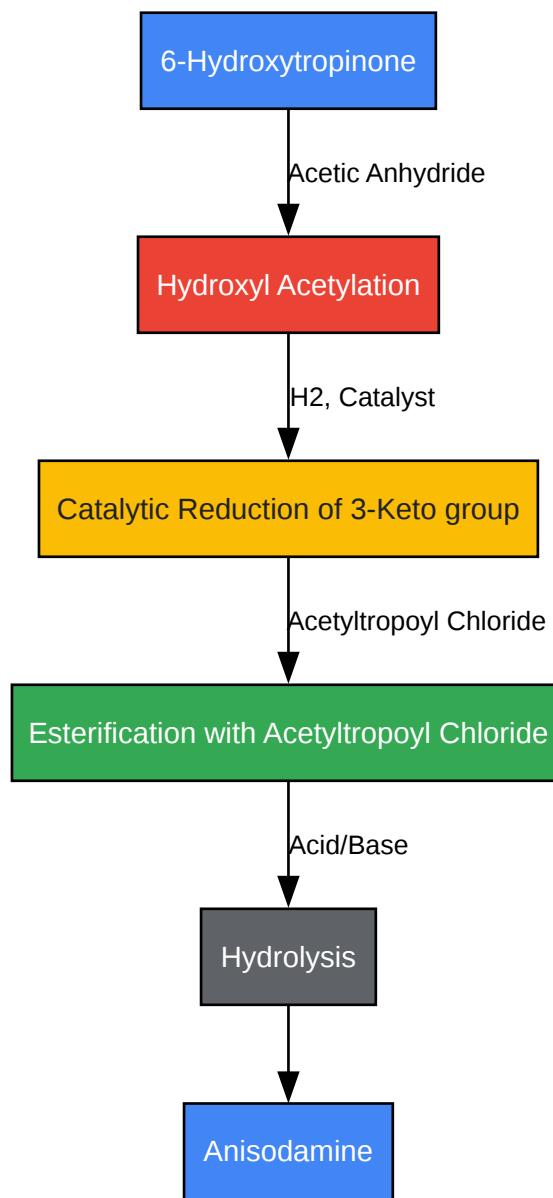


[Click to download full resolution via product page](#)

Workflow for Physicochemical Characterization

## Synthetic Pathway: Anisodamine from 6-Hydroxytropinone

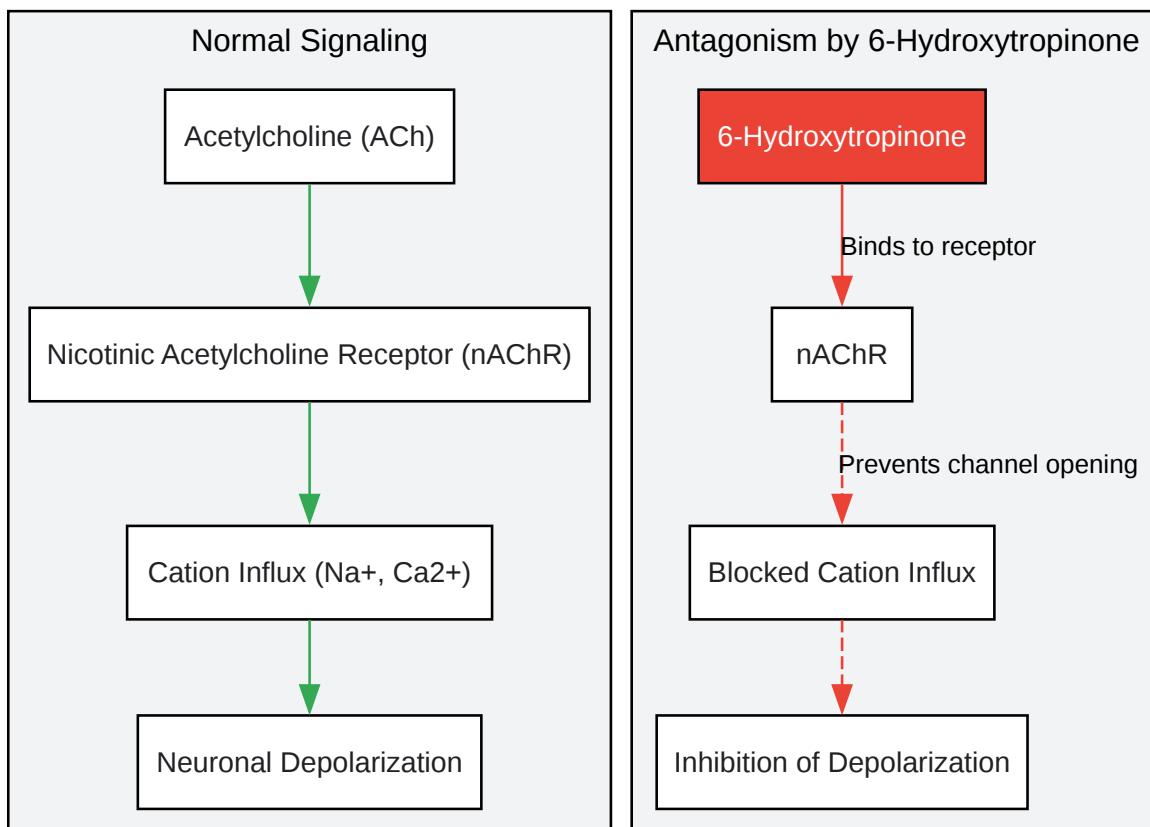
**6-Hydroxytropinone** is a crucial precursor in the synthesis of the anticholinergic drug, anisodamine. The general synthetic route is depicted below.

[Click to download full resolution via product page](#)

#### Synthesis of Anisodamine from **6-Hydroxytropinone**

## Signaling Pathway: Nicotinic Acetylcholine Receptor Antagonism

**6-Hydroxytropinone** has been implicated as an antagonist of nicotinic acetylcholine receptors (nAChRs). The activation of these receptors by acetylcholine (ACh) typically leads to cation influx and neuronal excitation. Antagonists like **6-Hydroxytropinone** block this process.



[Click to download full resolution via product page](#)

#### Mechanism of nAChR Antagonism

##### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CN116676355B - Method for catalytic synthesis of anisodamine - Google Patents [patents.google.com]
- 2. pennwest.edu [pennwest.edu]
- 3. chem.ucalgary.ca [chem.ucalgary.ca]
- 4. employees.oneonta.edu [employees.oneonta.edu]

- To cite this document: BenchChem. [What are the physicochemical properties of 6-Hydroxytropinone]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1255331#what-are-the-physicochemical-properties-of-6-hydroxytropinone>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)